

Application Notes and Protocols for the Analytical Detection of Cyclazocine

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Compound of Interest

Compound Name: **Cyclazocine**

Cat. No.: **B10858416**

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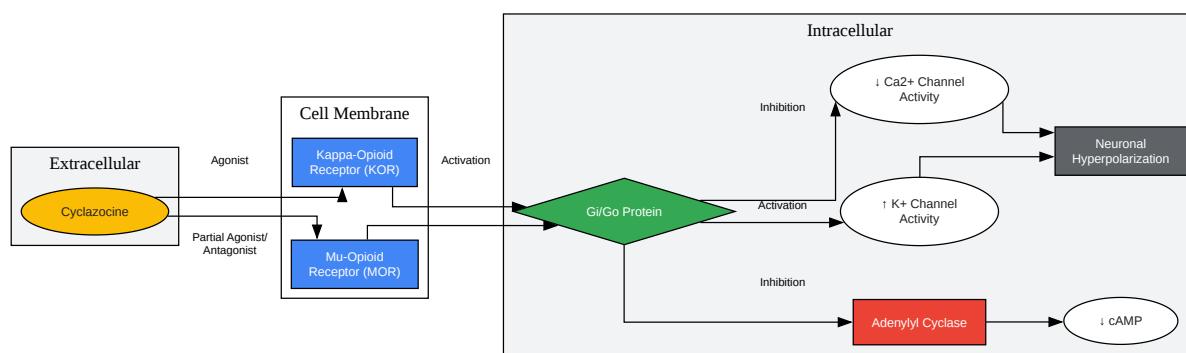
For Researchers, Scientists, and Drug Development Professionals

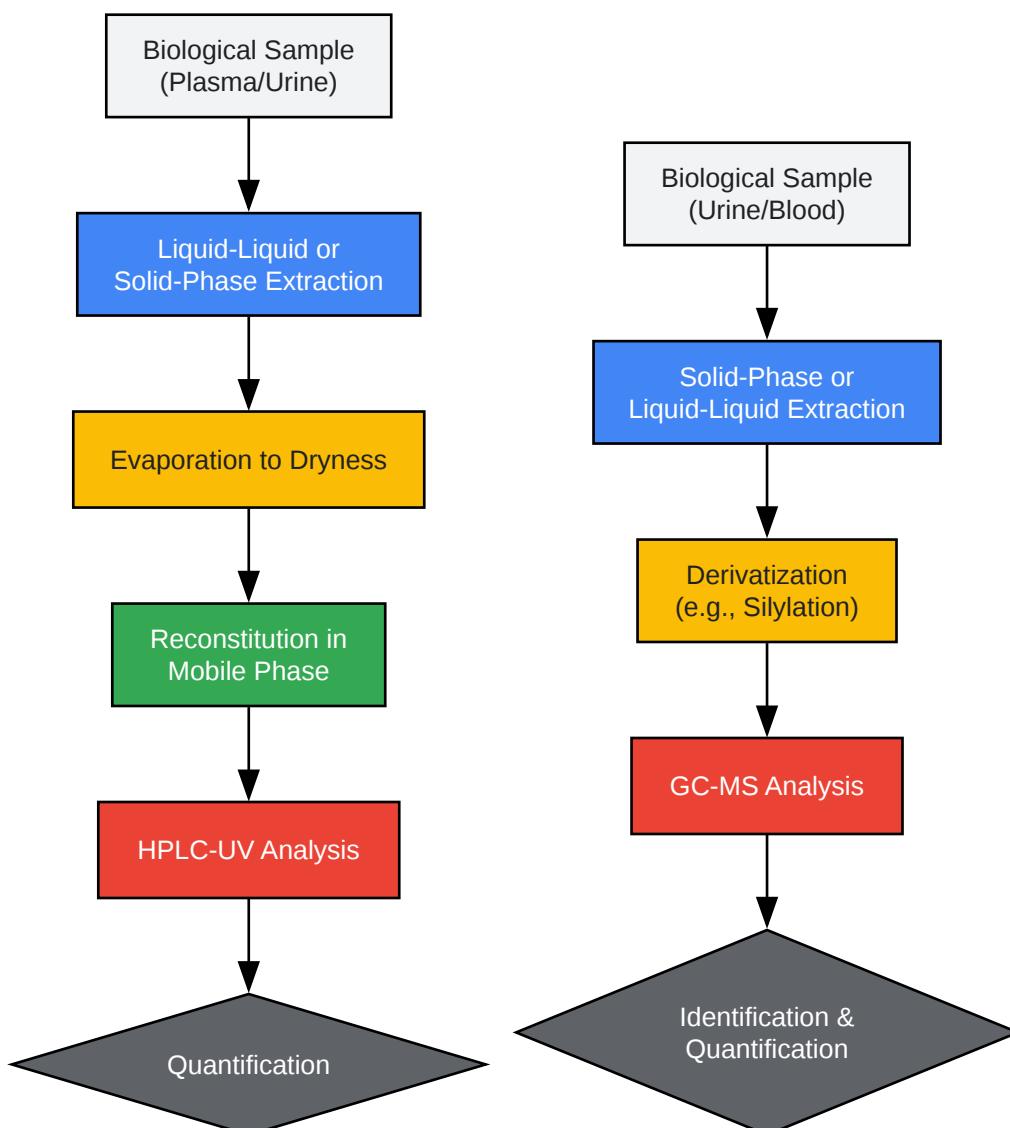
Introduction

Cyclazocine is a benzomorphan narcotic antagonist with mixed agonist-antagonist properties at opioid receptors. It has been studied for its potential in the treatment of opioid addiction and as an analgesic. Accurate and reliable analytical methods are crucial for pharmacokinetic studies, therapeutic drug monitoring, and forensic analysis. This document provides detailed application notes and protocols for the detection and quantification of **cyclazocine** in biological matrices using various analytical techniques.

Signaling Pathway of Cyclazocine

Cyclazocine primarily acts as an agonist at the kappa-opioid receptor (KOR) and a partial agonist/antagonist at the mu-opioid receptor (MOR). Both are G protein-coupled receptors (GPCRs) that couple to inhibitory G proteins (Gi/Go). Upon activation, a signaling cascade is initiated that leads to the modulation of neuronal excitability.





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